

UAMC-3203 supplier and purchasing information

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Compound of Interest

Compound Name: UAMC-3203

Cat. No.: B15586071

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UAMC-3203: A Technical Guide for Researchers

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **UAMC-3203**, a potent and selective ferroptosis inhibitor. This document details its mechanism of action, provides key quantitative data, outlines experimental protocols, and includes purchasing information for research purposes.

Introduction

UAMC-3203 is a small molecule inhibitor of ferroptosis, a form of regulated cell death driven by iron-dependent lipid peroxidation.^[1] It is a third-generation ferrostatin-1 (Fer-1) analog with improved solubility and metabolic stability, making it a valuable tool for studying ferroptosis in both in vitro and in vivo models.^[1] **UAMC-3203** has demonstrated protective effects in various models of ferroptosis-driven diseases, including multi-organ injury, spinal cord injury, and neurodegenerative conditions.

Purchasing Information

UAMC-3203 is available for research purposes from several chemical suppliers. Below is a summary of purchasing information from prominent vendors. Please note that prices and

availability are subject to change and researchers should confirm details directly with the suppliers.

Supplier	Catalog Number	Purity	Formulation	Storage
MedchemExpress	HY-114223	>98%	Solid	-20°C (powder)
Probechem	PC-35743	≥98%	Crystalline solid	-20°C
Cayman Chemical	26525	≥98%	A crystalline solid	-20°C
Selleck Chemicals	S8792	≥98%	Solid	-20°C (powder)
Cenmed	C007B-304750	Not specified	Not specified	Not specified

Quantitative Data

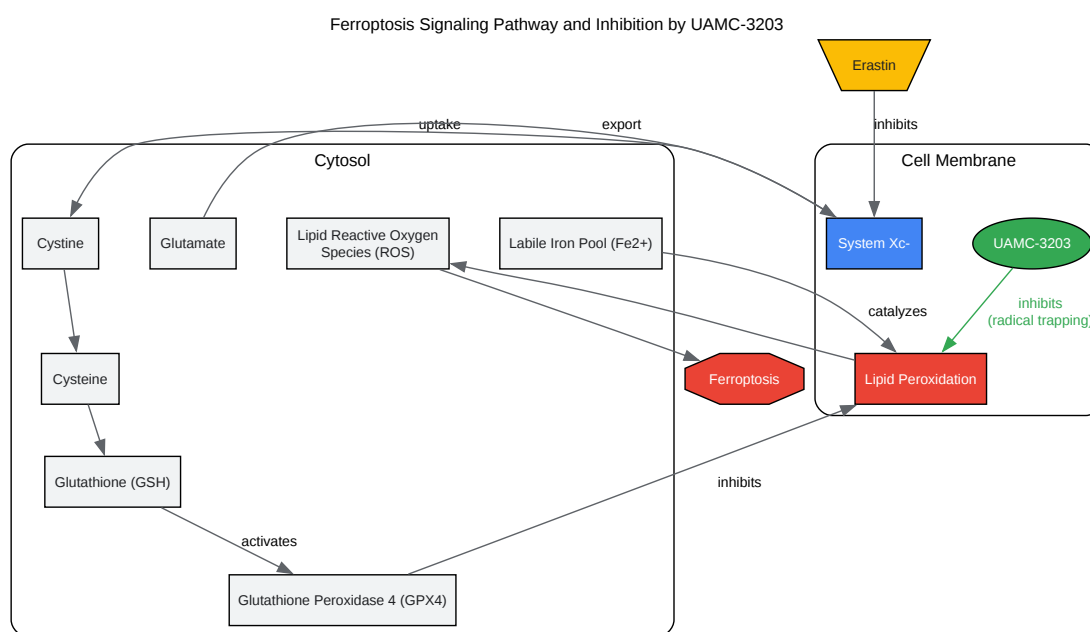
UAMC-3203 exhibits potent inhibition of ferroptosis and favorable pharmacokinetic properties compared to its predecessor, Ferrostatin-1.

Parameter	Value	Cell Line / Model	Reference
IC ₅₀	10 nM	IMR-32 Neuroblastoma Cells (Erastin-induced ferroptosis)	Cayman Chemical, Selleck Chemicals
IC ₅₀	12 nM	Not specified (Erastin- induced ferroptotic cell death)	MedchemExpress, Probechem
In Vivo Efficacy	5 mg/kg	Rat model of cardiac arrest (intraperitoneal injection)	[2]
In Vivo Efficacy	9.5 mg/kg	Mouse model of acetaminophen- induced liver injury (pre-treatment)	[1]
Toxicity	No toxicity observed	Mice, daily injection for 4 weeks	[1]

Mechanism of Action and Signaling Pathway

UAMC-3203 functions as a radical-trapping antioxidant within cell membranes, thereby inhibiting the propagation of lipid peroxidation that is characteristic of ferroptosis. The primary target of this protective mechanism is the inhibition of the iron-dependent enzymatic activity that leads to the accumulation of lipid reactive oxygen species (ROS).

The core of the ferroptosis signaling pathway revolves around the depletion of glutathione (GSH) and the inactivation of glutathione peroxidase 4 (GPX4). GPX4 is a crucial enzyme that reduces lipid hydroperoxides to non-toxic lipid alcohols. Inhibition of the cystine/glutamate antiporter (system Xc⁻) by molecules like erastin leads to depleted intracellular cysteine, a key precursor for GSH synthesis. The resulting decrease in GSH levels inactivates GPX4, allowing for the accumulation of lipid peroxides. This process is further exacerbated by the presence of labile iron, which catalyzes the formation of lipid radicals. **UAMC-3203** acts downstream in this pathway, directly scavenging lipid radicals to halt the peroxidative chain reaction.



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Caption: Ferroptosis signaling pathway and the inhibitory action of **UAMC-3203**.

Experimental Protocols

The following are representative protocols for in vivo administration of **UAMC-3203** and subsequent analysis of ferroptosis markers by Western blotting. These protocols are synthesized from methodologies described in the cited literature and should be adapted as necessary for specific experimental designs.

In Vivo Administration of UAMC-3203 in a Rat Model of Cardiac Arrest

This protocol is based on the study by Wang et al. (2022).[\[2\]](#)

Materials:

- **UAMC-3203** (Selleckchem, S8792 or equivalent)
- 2% Dimethyl sulfoxide (DMSO) in saline (vehicle)
- Male Sprague-Dawley rats (or other appropriate strain)
- Syringes and needles for intraperitoneal injection

Procedure:

- **Animal Model:** Induce cardiac arrest and perform cardiopulmonary resuscitation (CPR) according to the established experimental model.[\[2\]](#)
- **Drug Preparation:** Prepare a 1 mg/mL stock solution of **UAMC-3203** in the vehicle (2% DMSO in saline).
- **Administration:** Administer **UAMC-3203** at a dose of 5 mg/kg via intraperitoneal injection at the start of precordial compression.[\[2\]](#) For the control group, administer an equivalent volume of the vehicle.
- **Post-operative Care and Monitoring:** Monitor the animals for a defined period (e.g., 6 hours) post-resuscitation.[\[2\]](#)
- **Tissue Collection:** At the experimental endpoint, euthanize the animals and collect tissues of interest (e.g., heart) for further analysis.

Western Blotting for GPX4 and 4-HNE

This protocol outlines the general steps for detecting key ferroptosis-related proteins in tissue lysates.

Materials:

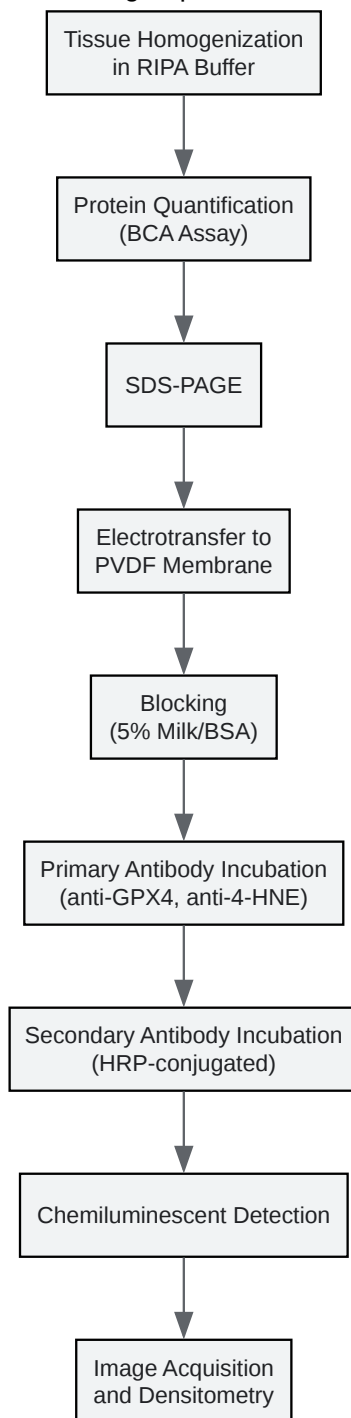
- Collected tissue samples
- Radioimmunoprecipitation assay (RIPA) buffer with protease inhibitors
- BCA protein assay kit
- SDS-PAGE gels and running buffer
- PVDF membranes
- Transfer buffer
- Blocking buffer (e.g., 5% non-fat milk or BSA in TBST)
- Primary antibodies (anti-GPX4, anti-4-HNE, anti-GAPDH)
- HRP-conjugated secondary antibodies
- Chemiluminescent substrate
- Imaging system

Procedure:

- **Protein Extraction:** Homogenize the collected heart tissues in RIPA buffer containing protease inhibitors. Centrifuge the lysates at 12,000 rpm for 15 minutes at 4°C and collect the supernatant.[\[2\]](#)
- **Protein Quantification:** Determine the protein concentration of each lysate using a BCA protein assay.

- **SDS-PAGE and Transfer:** Load equal amounts of protein (e.g., 30 µg) onto an SDS-PAGE gel and perform electrophoresis. Transfer the separated proteins to a PVDF membrane.
- **Blocking:** Block the membrane with blocking buffer for 1 hour at room temperature to prevent non-specific antibody binding.
- **Primary Antibody Incubation:** Incubate the membrane with primary antibodies against GPX4, 4-HNE, and a loading control (e.g., GAPDH) overnight at 4°C, following the manufacturer's recommended dilutions.
- **Secondary Antibody Incubation:** Wash the membrane with TBST and then incubate with the appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.
- **Detection:** After further washes, apply a chemiluminescent substrate to the membrane and visualize the protein bands using an imaging system.
- **Quantification:** Densitometrically quantify the protein bands using software such as ImageJ and normalize the expression of target proteins to the loading control.[\[2\]](#)

Western Blotting Experimental Workflow



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Caption: A generalized workflow for Western blot analysis of ferroptosis markers.

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References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. UAMC-3203 or/and Deferoxamine Improve Post-Resuscitation Myocardial Dysfunction Through Suppressing Ferroptosis in a Rat Model of Cardiac Arrest - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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